

# Storage and handling recommendations for Fmoc-Lys(Z)-OH.

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## Compound of Interest

Compound Name: Fmoc-Lys(Z)-OH

Cat. No.: B557016

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## Technical Guide: Storage and Handling of Fmoc-Lys(Z)-OH

For researchers, scientists, and drug development professionals, the proper storage and handling of peptide synthesis reagents are paramount to ensure experimental success and maintain a safe laboratory environment. This guide provides in-depth technical recommendations for **Fmoc-Lys(Z)-OH**, a commonly used amino acid derivative in solid-phase peptide synthesis.

### Core Recommendations

**Fmoc-Lys(Z)-OH** is a combustible solid that requires specific storage conditions to maintain its stability and purity.<sup>[1][2]</sup> It is crucial to handle this compound with appropriate personal protective equipment to avoid potential health hazards.

### Storage

Proper storage of **Fmoc-Lys(Z)-OH** is essential for preserving its chemical integrity. The recommended storage temperature varies slightly among suppliers, but a refrigerated and dry environment is consistently advised.

Parameter	Recommended Condition	Source
Temperature	2-8°C	<a href="#">[1]</a>
2-30°C	<a href="#">[2]</a>	
4°C	<a href="#">[3]</a>	
-20°C (for up to 3 years)	<a href="#">[4]</a>	
Atmosphere	Sealed, away from moisture	

For solutions of **Fmoc-Lys(Z)-OH** in solvent, storage at -80°C is recommended for up to 6 months, or at -20°C for up to 1 month.[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Handling

When handling **Fmoc-Lys(Z)-OH**, it is important to use appropriate personal protective equipment (PPE) and follow standard laboratory safety procedures.

PPE	Specification	Source
Eye Protection	Eyeshields	<a href="#">[1]</a>
Hand Protection	Gloves	<a href="#">[1]</a> <a href="#">[7]</a>
Respiratory Protection	Type N95 (US) dust mask	<a href="#">[1]</a>

The material safety data sheet (MSDS) advises avoiding dust formation and breathing vapors, mist, or gas.[\[7\]](#) In case of contact, standard first aid measures should be followed.

## Physicochemical Properties

Understanding the physicochemical properties of **Fmoc-Lys(Z)-OH** is crucial for its application in peptide synthesis.

Property	Value	Source
Molecular Weight	502.56 g/mol	[1][2][3][4]
Melting Point	110-120 °C	[1][7]
105-115 °C	[2]	
Appearance	White to slight yellow to beige powder	[2][7]
Purity	≥98.0% (HPLC)	[1]
≥95.0% (acidimetric)	[2]	

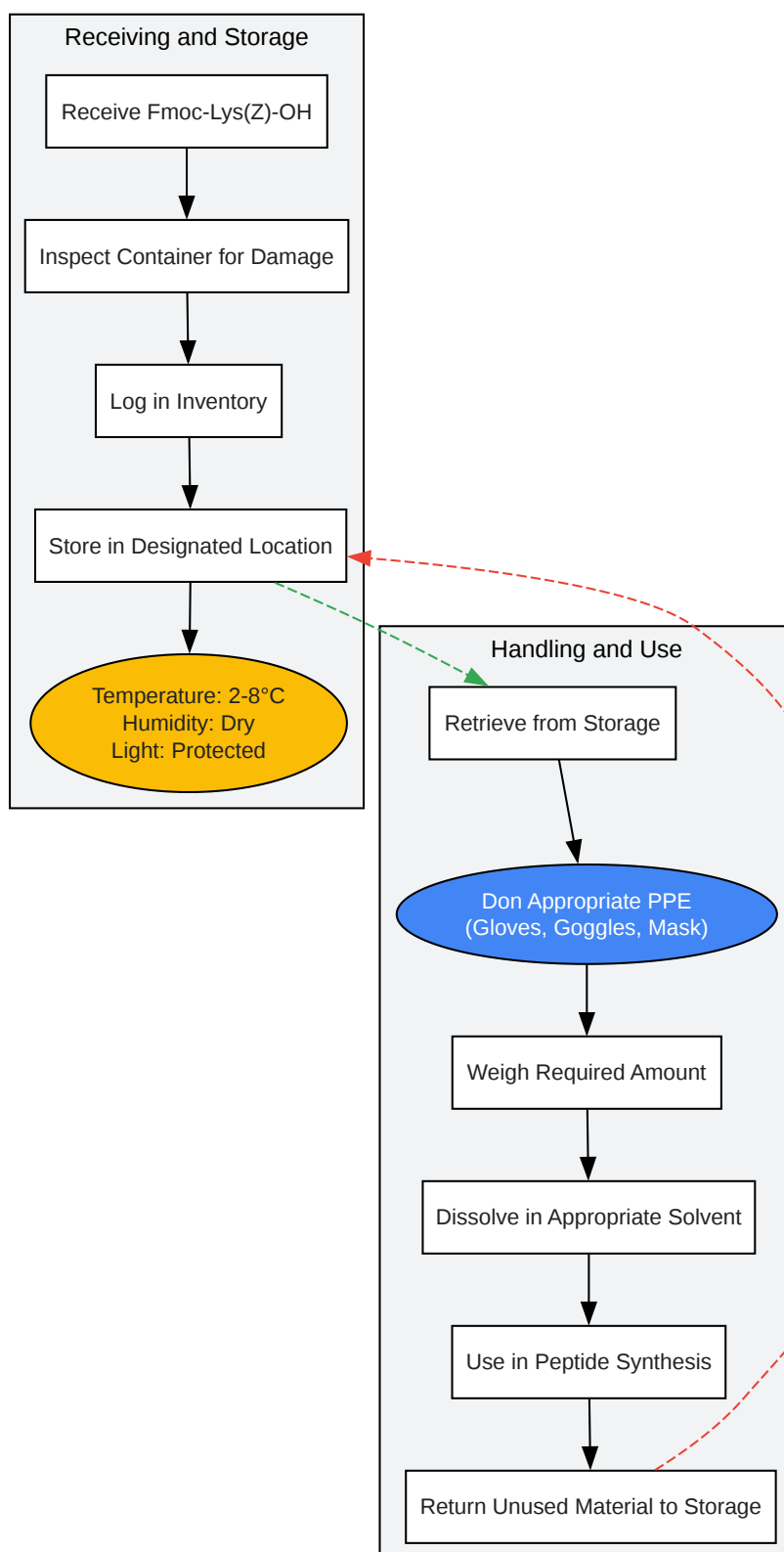
## Solubility

**Fmoc-Lys(Z)-OH** exhibits solubility in common organic solvents used in peptide synthesis.

Solvent	Concentration	Notes	Source
DMF	1 mmole in 2 ml	Clearly soluble	[2]
DMSO	200 mg/mL (397.96 mM)	Requires sonication. Use newly opened DMSO as it is hygroscopic.	[4]

## Experimental Workflows

While detailed experimental protocols for the determination of the above data are not publicly available from suppliers, the following diagrams illustrate the general workflows for proper storage and handling.



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Caption: Workflow for Receiving, Storing, and Handling **Fmoc-Lys(Z)-OH**.

This logical flow diagram outlines the key steps from receiving the compound to its use in the laboratory, emphasizing the critical points of inspection, proper storage conditions, and the use of personal protective equipment.

## Safety and Disposal

**Fmoc-Lys(Z)-OH** is classified as a combustible solid.[1][2] It is incompatible with strong oxidizing agents.[7] In case of fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]

For disposal, it is imperative to follow federal, state, and local environmental control regulations. Do not let the product enter drains.[7] Contaminated packaging should also be disposed of in accordance with official regulations.

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## References

- 1. Fmoc-Lys(Z)-OH  $\geq 98.0\%$  (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 2. Fmoc-Lys(Z)-OH Novabiochem 86060-82-4 [sigmaaldrich.com]
- 3. chemscene.com [chemscene.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
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